

An In-depth Technical Guide to the Physical Properties of Ethyl Methoxyacetate

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Compound of Interest

Compound Name: Ethyl methoxyacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **ethyl methoxyacetate** (CAS No: 3938-96-3), a versatile solvent and acylation reagent. The information presented is intended to support laboratory research, chemical synthesis, and formulation development by providing essential data and standardized experimental methodologies.

Core Physical and Chemical Properties

Ethyl methoxyacetate is a clear, colorless liquid with a characteristic ester-like odor.^[1] Its utility in various scientific applications, including as an acyl donor in the enzymatic resolution of amines, necessitates a thorough understanding of its physical characteristics.^[2]

Table 1: Key Physical and Chemical Properties of **Ethyl Methoxyacetate**

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₀ O ₃	[1][3][4]
Molecular Weight	118.13 g/mol	[1][4]
Appearance	Clear, colorless liquid	[1]
Density	1.007 g/mL at 25 °C	[2][3]
Boiling Point	144.1 - 144.5 °C at 760 mmHg	[1][3]
44-45.5 °C at 9 mmHg	[2]	
Melting Point	-70 °C	[3]
Flash Point	46 °C (114.8 - 115 °F) - closed cup	[1][3][5]
Refractive Index (n _{20/D})	1.401	[1][2]
Water Solubility	Slightly soluble	[1][2][3]
Vapor Pressure	5.18 mmHg at 25 °C	[1][3]
LogP (Octanol/Water Partition Coefficient)	0.19590 - 0.475	[1]

Experimental Protocols for Property Determination

The following sections detail the standardized methodologies for determining the key physical properties of liquid chemicals like **ethyl methoxyacetate**. These protocols are based on internationally recognized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

2.1 Density Determination

The density of a liquid is its mass per unit volume and is a fundamental parameter for quality control and substance identification.

- Methodology: A standard method for determining the density of liquids is the use of a digital density meter, as outlined in ASTM D4052.[6][7] This method can also be performed using a

pycnometer or a hydrometer.

- Calibration: The instrument, a digital density meter with an oscillating U-tube, is calibrated using two reference standards of known density, such as dry air and ultrapure water.
- Sample Preparation: The **ethyl methoxyacetate** sample is brought to the specified measurement temperature (e.g., 25 °C) and must be free of air bubbles.
- Measurement: The sample is introduced into the oscillating tube of the density meter. The instrument measures the oscillation period of the tube filled with the sample.
- Calculation: The density is calculated automatically by the instrument based on the oscillation period and the calibration constants. The typical units are g/cm³ or g/mL.[\[6\]](#)

2.2 Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.

- Methodology: The OECD Guideline 103 provides several methods for determining the boiling point of liquids.[\[1\]](#)[\[3\]](#)[\[8\]](#) The distillation method is commonly employed.
 - Apparatus: A standard distillation apparatus is assembled, consisting of a boiling flask, a condenser, a temperature sensor (thermometer or thermocouple), and a receiving flask.
 - Procedure: A measured volume of **ethyl methoxyacetate** is placed in the boiling flask with boiling chips. The liquid is heated, and the temperature is recorded when the liquid begins to boil and a stable temperature is observed on the thermometer placed in the vapor phase.[\[9\]](#)
 - Pressure Correction: The observed boiling point is corrected to standard atmospheric pressure (101.325 kPa) using a pressure-temperature nomograph or the Sidney-Young equation.

2.3 Flash Point Determination

The flash point is the lowest temperature at which a liquid produces enough vapor to form an ignitable mixture with air. It is a critical safety parameter for handling and transportation.

- Methodology: The ASTM D93 standard test method, which uses a Pensky-Martens closed-cup tester, is suitable for determining the flash point of **ethyl methoxyacetate**.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
 - Apparatus: A Pensky-Martens closed-cup apparatus is used, which consists of a temperature-controlled test cup, a lid with an ignition source applicator, and a stirring mechanism.
 - Procedure: A specified volume of the sample is placed in the test cup and heated at a slow, constant rate while being stirred.
 - Ignition Test: At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is applied to the vapor space above the liquid.
 - Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite momentarily.[\[11\]](#)[\[13\]](#)

2.4 Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property used for identification and purity assessment.

- Methodology: The refractive index is typically measured using an Abbe refractometer.
 - Calibration: The refractometer is calibrated using a standard of known refractive index, such as distilled water.
 - Sample Application: A few drops of **ethyl methoxyacetate** are placed on the surface of the measuring prism.
 - Measurement: The prism is closed, and the instrument's light source is adjusted. The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark fields is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale. The temperature must be controlled and reported, as the refractive index is temperature-dependent (commonly measured at 20°C, denoted as n_D^{20}).

2.5 Water Solubility Determination

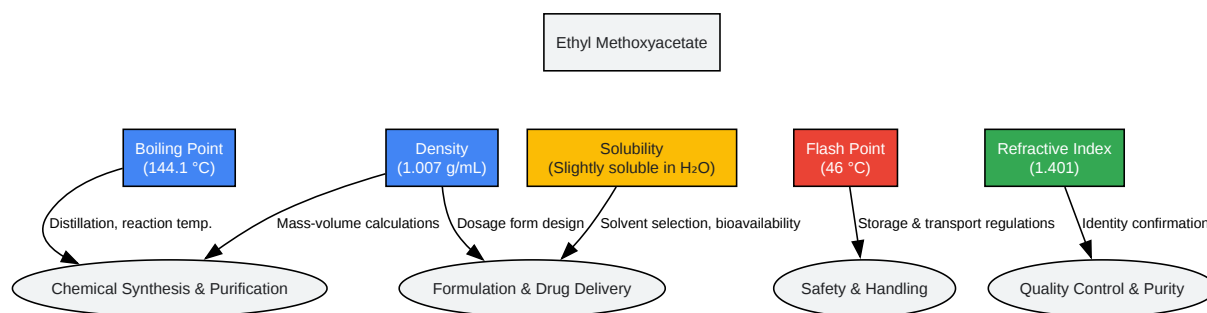
Solubility data is crucial for applications involving aqueous systems, such as in drug formulation and environmental fate studies.

- Methodology: The OECD Guideline 105 (Water Solubility) describes the flask method, which is a common technique for determining the solubility of substances in water. A similar principle is outlined in the OECD 107 shake-flask method for determining the partition coefficient, which also involves measuring concentration in the aqueous phase.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
 - Equilibration: An excess amount of **ethyl methoxyacetate** is added to a known volume of water in a flask. The mixture is agitated (e.g., shaken or stirred) in a constant temperature bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Phase Separation: The mixture is allowed to stand to let the undissolved ester separate. Centrifugation may be used to ensure complete separation of the aqueous phase.
 - Analysis: A sample of the clear, saturated aqueous solution is carefully removed. The concentration of **ethyl methoxyacetate** in the aqueous sample is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
 - Calculation: The solubility is expressed as the mass of the solute per volume or mass of the solvent (e.g., in g/L or mg/kg).

Visualizations

3.1 Logical Relationships of Physical Properties in Research and Development

The following diagram illustrates the interconnected importance of **ethyl methoxyacetate**'s physical properties for its primary audience.

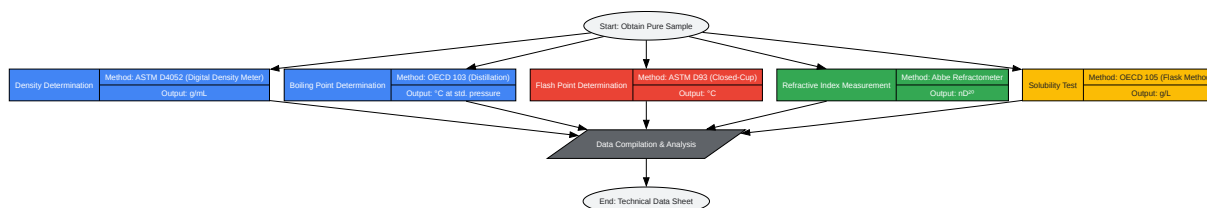


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Figure 1. Relevance of **Ethyl Methoxyacetate's** Physical Properties.

3.2 Experimental Workflow for Physical Property Characterization

The diagram below outlines a general workflow for the experimental determination of the key physical properties of a liquid chemical like **ethyl methoxyacetate**.



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Figure 2. General Experimental Workflow for Physical Property Analysis.

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